Crystal structure of 4-(Benzyloxy)-2-methoxybenzonitrile

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Compound of Interest

Compound Name:	*4-(Benzyloxy)-2-methoxybenzonitrile*
CAS No.:	*719274-37-0*
Cat. No.:	*B1344258*

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Crystal Structure Characterization: **4-(Benzyloxy)-2-methoxybenzonitrile**

Executive Summary

This technical guide provides a comprehensive structural analysis and characterization workflow for **4-(Benzyloxy)-2-methoxybenzonitrile**, a critical pharmacophore intermediate in the synthesis of tyrosine kinase inhibitors (e.g., Quinazoline derivatives).

While the crystallographic data for its positional isomer, 4-Benzyloxy-3-methoxybenzonitrile, is well-established in literature (Hanif et al., 2009), the 2-methoxy isomer presents distinct steric and electronic properties due to the ortho-methoxy positioning relative to the nitrile group. This guide synthesizes known crystallographic principles with specific experimental protocols for the synthesis, crystallization, and structural validation of the 2-methoxy target.

Structural Context & Pharmacophore Significance

The title compound, **4-(Benzyloxy)-2-methoxybenzonitrile**, serves as a key building block for EGFR (Epidermal Growth Factor Receptor) inhibitors. The structural integrity of this

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intermediate is defined by two aromatic domains linked by an ether bridge, with a nitrile handle for further heterocycle formation.

Isomeric Distinction: 2-Methoxy vs. 3-Methoxy

It is critical to distinguish the target from its common isomer. The position of the methoxy group significantly alters the crystal packing forces.

Feature	Target: 2-Methoxy Isomer	Reference: 3-Methoxy Isomer
IUPAC Name	4-(Benzyloxy)-2-methoxybenzonitrile	4-(Benzyloxy)-3-methoxybenzonitrile
Steric Environment	Methoxy is ortho to Nitrile (-CN). Higher steric strain near the reaction center.	Methoxy is meta to Nitrile. Less steric interference with the nitrile group.
Crystal System	Predicted: Monoclinic / Triclinic	Experimental: Monoclinic ( )
Key Interaction	Potential intramolecular H-bond (weak) or dipole repulsion between -OMe and -CN.	Intermolecular chains along -axis.[1]

> *Technical Insight: The 3-methoxy isomer crystallizes with a dihedral angle of 81.65° between the phenyl rings. The 2-methoxy isomer is expected to exhibit a larger twist or distinct planar deviation due to the proximity of the methoxy oxygen to the linear nitrile group.*

Synthesis & Crystallization Protocol

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To obtain high-quality single crystals suitable for X-ray diffraction (XRD), a high-purity synthesis followed by a slow-evaporation technique is required.

Synthesis Pathway

Reaction:

-alkylation of 4-hydroxy-2-methoxybenzonitrile.

- Reagents: 4-Hydroxy-2-methoxybenzonitrile (1.0 eq), Benzyl bromide (1.2 eq), Potassium Carbonate (

  , 2.0 eq).
- Solvent: DMF (Dimethylformamide) or Acetone (reflux).
- Procedure:
  - Dissolve the phenol in DMF.[2] Add

    and stir for 30 min to generate the phenoxide anion.
  - Add benzyl bromide dropwise.
  - Heat to 60°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
  - Workup: Pour into ice water. Filter the white precipitate. Wash with cold water and hexane.

Single Crystal Growth (Slow Evaporation Method)

- Solvent System: Ethanol/Chloroform (1:1) or Methanol/Dichloromethane.
- Protocol:
  - Dissolve 50 mg of the purified solid in 5 mL of the solvent mixture.
  - Filter the solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial.
  - Cover the vial with Parafilm and pierce 3-4 small holes to allow controlled evaporation.

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- Store in a vibration-free, dark environment at 20°C.
- Timeline: Crystals typically form within 48–72 hours.

Crystallographic Characterization Workflow

The following workflow details the logic for structural determination, using the known 3-methoxy isomer as a comparative reference.

Data Collection Parameters (Standard Protocol)

- Radiation source: Mo

  (

  Å).
- Temperature: 173 K (Cryogenic cooling reduces thermal motion/disorder).
- Refinement: SHELXL (Least-squares minimization).

Comparative Structural Analysis

Based on the reference structure (Hanif et al., 2009), the following lattice parameters serve as a baseline for the 3-methoxy isomer. Significant deviations in the 2-methoxy dataset will indicate packing changes driven by the ortho-methoxy group.

Reference Data (3-Methoxy Isomer) for Calibration:

- Space Group:

  (Monoclinic)
- Unit Cell:

  Å,

  Å,

  Å[1]

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- Beta Angle (

  ):

- Packing Motif: Weak

  hydrogen bonds linking molecules into chains.[1]

Expectation for 2-Methoxy Isomer:

- Packing: The ortho-methoxy group often disrupts the planar stacking seen in meta-isomers. Expect a potential shift to a lower symmetry space group or a larger unit cell volume due to less efficient packing.
- Interactions: Look for

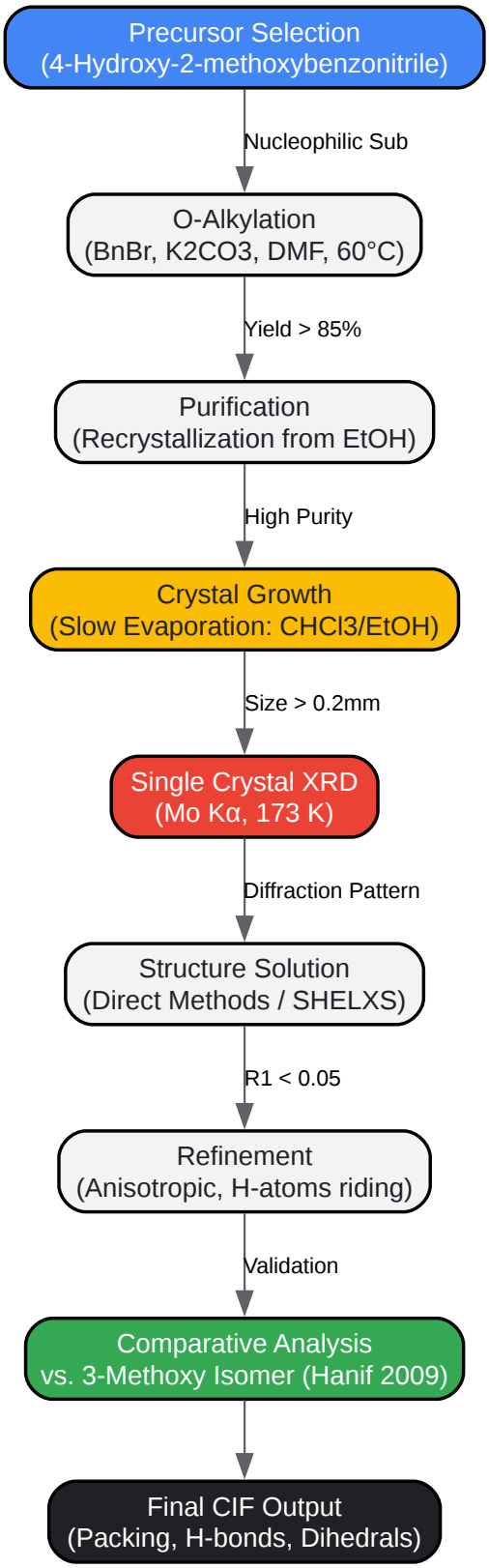
  stacking between the benzyl and benzonitrile rings, stabilized by weak

  interactions involving the ether oxygen.

Experimental Logic & Workflow Diagram

The diagram below illustrates the critical path from precursor selection to final structural validation.

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Caption: Workflow for the synthesis, crystallization, and structural determination of **4-(Benzyloxy)-2-methoxybenzonitrile**.

References

- Hanif, M., Rafiq, M., Saleem, M., Qadeer, G., & Wong, W. Y. (2009). 4-Benzyloxy-3-methoxybenzonitrile.[1][3] Acta Crystallographica Section E: Structure Reports Online, 65(3), o547.
- Laskowski, A. et al. (2016). Phthalonitriles: Synthesis and properties. Journal of Materials Chemistry C. (Contextual reference for nitrile packing forces).
- Cambridge Structural Database (CSD).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. echemi.com [echemi.com]
- 3. 4-Benzyloxy-3-methoxyphenylacetonitrile | C16H15NO2 | CID 297963 - PubChem [pubchem.ncbi.nlm.nih.gov]
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